

# Application Notes and Protocols: Antimony Triacetate in Solvent-Free Organic Synthesis

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## Compound of Interest

Compound Name: *Antimony triacetate*

Cat. No.: *B147852*

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## Introduction

**Antimony triacetate**, with the chemical formula  $\text{Sb}(\text{CH}_3\text{CO}_2)_3$ , is a white, crystalline powder employed as a catalyst in various chemical transformations.[1][2] Traditionally used in the production of polyesters like polyethylene terephthalate (PET), its application in fine organic synthesis is an area of growing interest.[3][4] This is particularly true for solvent-free reactions, an essential aspect of green chemistry that aims to reduce environmental impact by eliminating volatile and often hazardous organic solvents.[5]

Solvent-free synthesis offers numerous advantages, including reduced pollution, lower costs, simplified work-up procedures, and often, enhanced reaction rates and yields.[6] **Antimony triacetate** has emerged as an effective catalyst for specific multi-component reactions under these environmentally benign conditions.[7]

This document provides detailed application notes and protocols for the use of **antimony triacetate** as a catalyst in solvent-free organic synthesis, with a focus on the preparation of 1-amidoalkyl-2-naphthols. These compounds are of significant interest due to their potential biological activities.[8]

## Physicochemical Properties of Antimony Triacetate

A summary of the key physical and chemical properties of **antimony triacetate** is provided in the table below.

Property	Value
Chemical Formula	$\text{Sb}(\text{CH}_3\text{CO}_2)_3$
Appearance	White to off-white crystalline powder[2]
Molar Mass	298.89 g/mol
Melting Point	128.5 °C (decomposes)[3]
Solubility	Decomposes in water; soluble in toluene and ethylene glycol[2]
Sensitivity	Moisture sensitive[2]

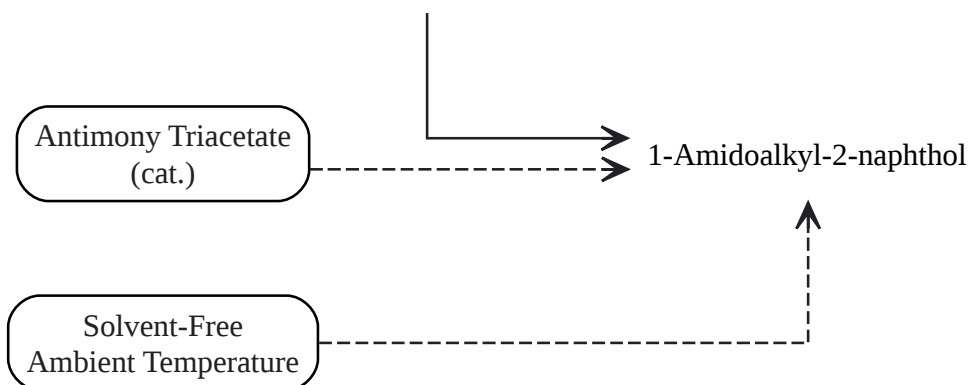
## Application: One-Pot Synthesis of 1-Amidoalkyl-2-Naphthols

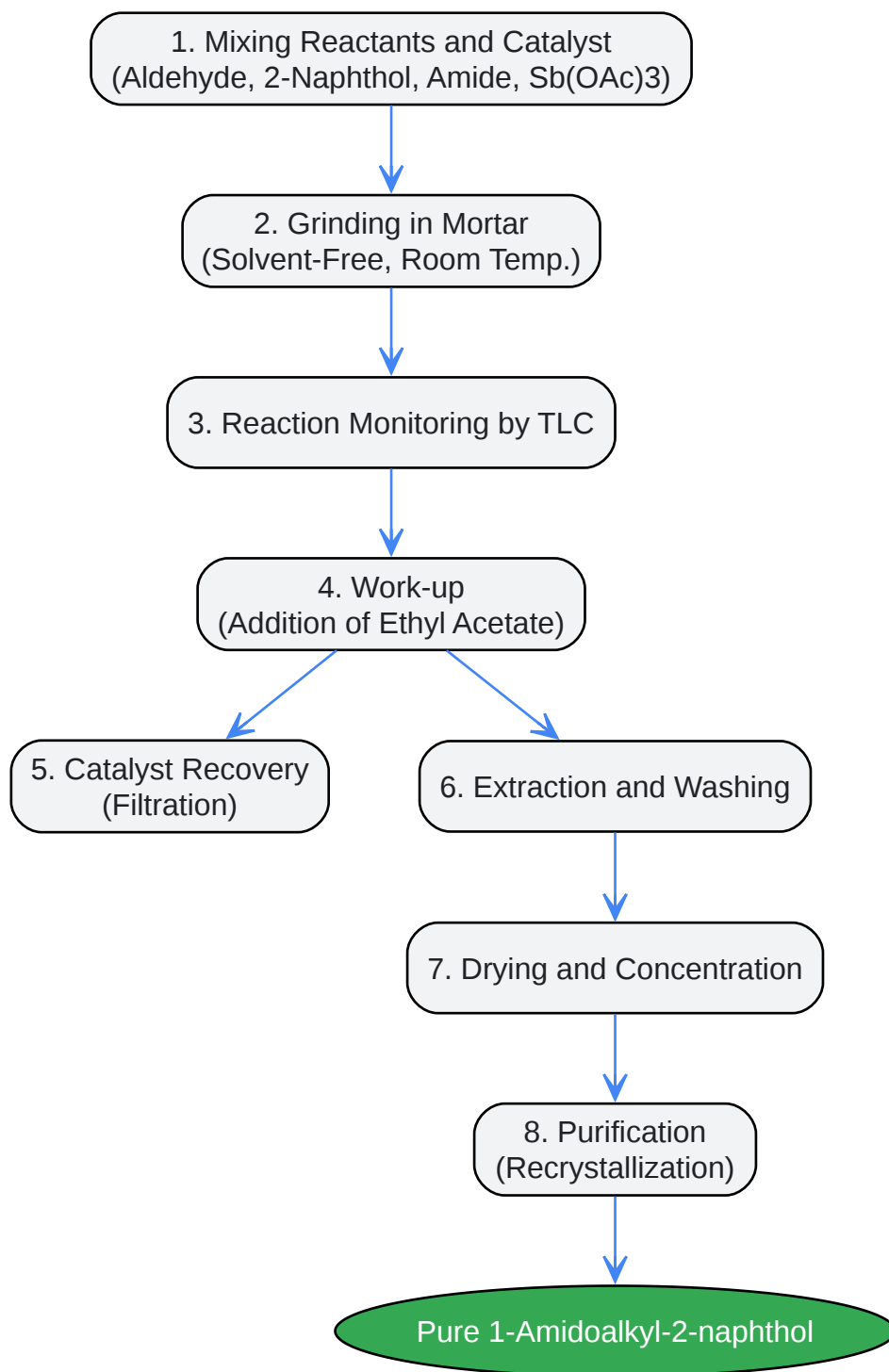
**Antimony triacetate** has been demonstrated to be a highly efficient catalyst for the one-pot, three-component synthesis of 1-amidoalkyl-2-naphthols from an aldehyde, 2-naphthol, and an amide under solvent-free conditions at ambient temperature.[7] This reaction proceeds with high yields and short reaction times, offering a green and efficient route to this important class of compounds.[7]

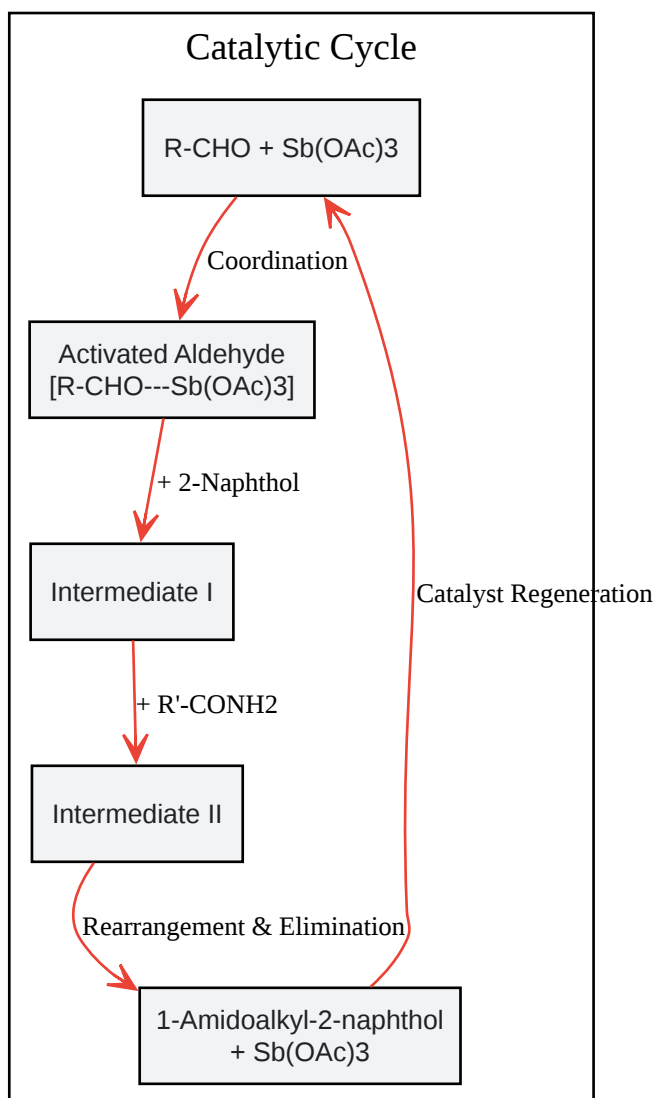
## Reaction Scheme

The general reaction scheme for the synthesis of 1-amidoalkyl-2-naphthols is as follows:

Aldehyde (R-CHO) + 2-Naphthol + Amide (R'-CONH<sub>2</sub>)







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## References

- 1. An Efficient One-Pot Synthesis of Dihydropyrimidinones Under Solvent-Free Conditions – Oriental Journal of Chemistry [orientjchem.org]

- 2. Antimony triacetate | 6923-52-0 [chemicalbook.com]
- 3. Antimony(III) acetate - Wikipedia [en.wikipedia.org]
- 4. US3415860A - Preparation of antimony triacetate - Google Patents [patents.google.com]
- 5. Recent developments in solvent-free multicomponent reactions: a perfect synergy for eco-compatible organic synthesis - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
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